

Personal protective equipment for handling dBRD9

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Compound of Interest

Compound Name: dBRD9

Cat. No.: B606983

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Essential Safety and Handling Guide for dBRD9

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **dBRD9** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of all personnel and maintaining the integrity of research.

Understanding dBRD9

dBRD9 is a potent and selective PROTAC (Proteolysis Targeting Chimera) designed for the targeted degradation of the BRD9 protein.[1][2][3][4] It functions by linking the BRD9 protein to an E3 ubiquitin ligase, leading to its ubiquitination and subsequent degradation by the proteasome.[5] Its primary application is in research, particularly in the study of cancer and epigenetics.

Chemical Properties:

Property	Value
Molecular Formula	C40H45N7O10
Molecular Weight	783.84 g/mol
CAS Number	2170679-45-3
Appearance	Solid Powder
Solubility	Soluble in DMSO

Note: Some suppliers provide **dBRD9** as a dihydrochloride salt, which may affect the molecular weight.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling **dBRD9**. The following PPE is mandatory to minimize exposure and ensure safety.

PPE Category	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield to protect against splashes.
Hand Protection	Use chemically resistant gloves (e.g., nitrile). Change gloves immediately if contaminated.
Body Protection	Wear a standard laboratory coat. Ensure it is fully buttoned.
Respiratory Protection	Use in a well-ventilated area. A fume hood is strongly recommended for handling the solid compound and preparing stock solutions.
Foot Protection	Closed-toe shoes must be worn at all times in the laboratory.

Hazard Identification and First Aid

While a specific, comprehensive Safety Data Sheet (SDS) for **dBRD9** is not universally available, the following recommendations are based on general laboratory safety best practices for similar research chemicals.

Hazard	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

Operational Plan: Handling and Storage

Proper handling and storage are vital for maintaining the chemical's integrity and ensuring a safe laboratory environment.

Receiving and Storage:

- Upon receipt, visually inspect the package for any damage.
- Store **dBRD9** powder at -20°C for long-term storage.
- Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.

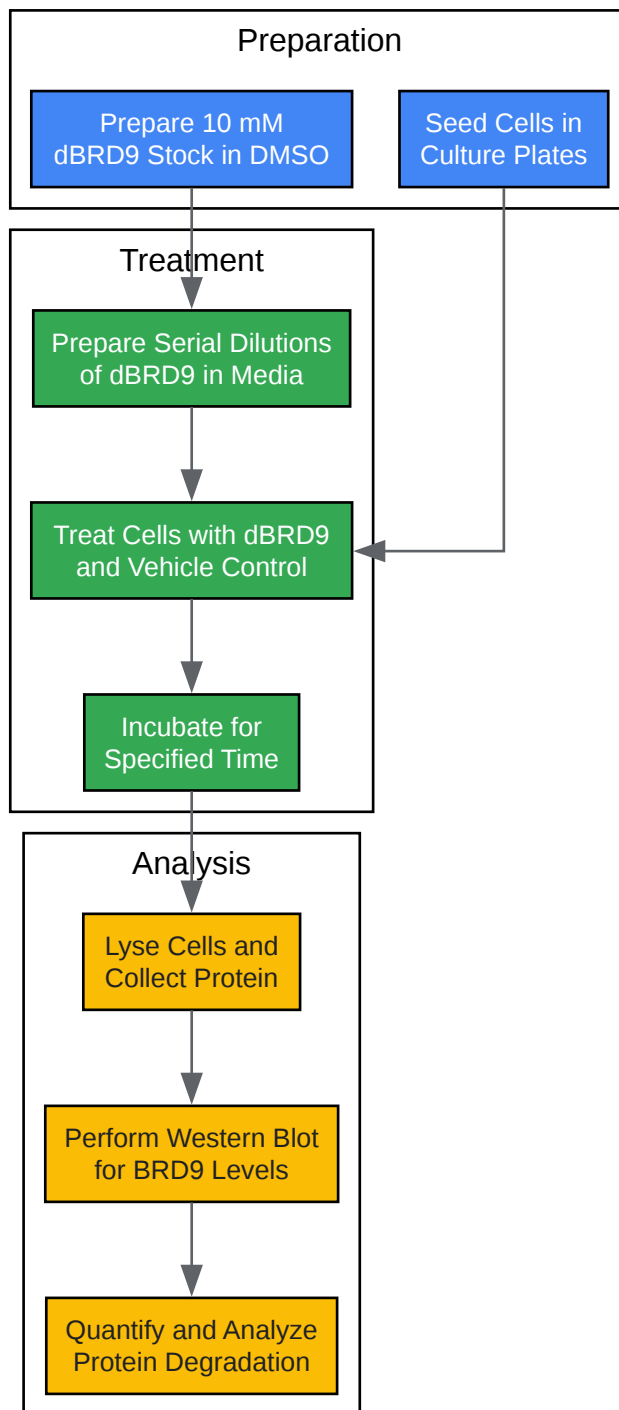
Preparation of Stock Solutions:

- Equilibrate the vial of solid **dBRD9** to room temperature before opening.
- Perform all weighing and solution preparation in a chemical fume hood.
- To prepare a 10 mM stock solution, dissolve the appropriate mass of **dBRD9** in anhydrous DMSO. For example, to prepare 1 mL of a 10 mM stock solution from a compound with a molecular weight of 783.84 g/mol, you would dissolve 7.84 mg in 1 mL of DMSO.
- Vortex or sonicate the solution to ensure the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes.

Experimental Workflow

The following diagram illustrates a typical workflow for an in-vitro experiment using **dBRD9** to assess protein degradation.

Experimental Workflow for dBRD9



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Caption: A typical workflow for in-vitro experiments using **dBRD9**.

Disposal Plan

All waste materials contaminated with **dBRD9** must be handled as hazardous chemical waste.

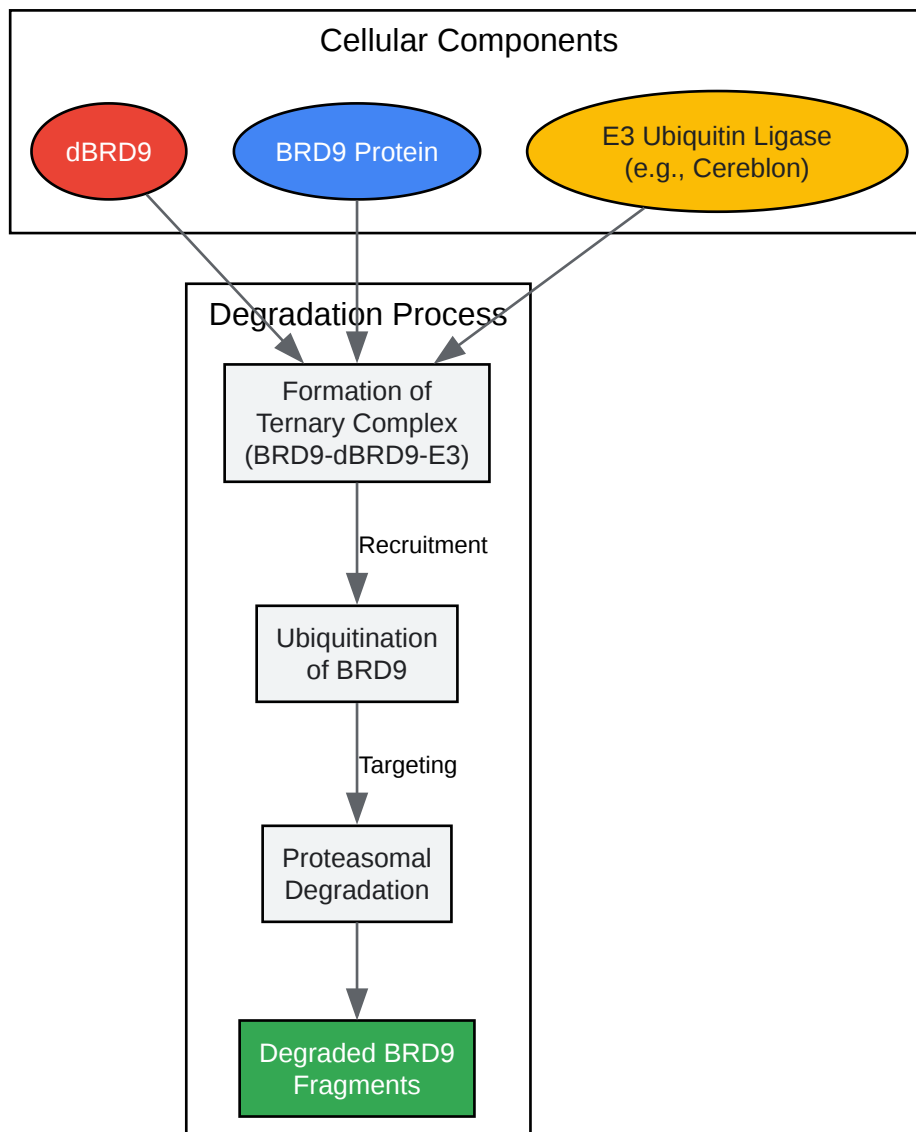
- Solid Waste: Collect unused solid **dBRD9** and any contaminated items (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **dBRD9** in a labeled, sealed, and appropriate hazardous liquid waste container. Do not pour **dBRD9** solutions down the drain.
- Contaminated PPE: Dispose of contaminated gloves, lab coats, and other disposable PPE in the designated hazardous waste stream.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **dBRD9** as a PROTAC.

dBRD9 Mechanism of Action



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Caption: Mechanism of **dBRD9**-mediated protein degradation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. dBRD9 | Active Degradable | Tocris Bioscience [toocris.com]
- 3. rndsystems.com [rndsystems.com]
- 4. dBRD9 | BRD9 PROTAC degrader | Probechem Biochemicals [probechem.com]
- 5. selleckchem.com [selleckchem.com]
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